

# Best practices for accurate thermocouple measurements with MCC-134

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MCC-134

Cat. No.: B1676261

[Get Quote](#)

## Technical Support Center: MCC-134 Thermocouple Measurements

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in obtaining accurate thermocouple measurements with the **MCC-134** DAQ HAT.

### Frequently Asked Questions (FAQs)

Q1: What are the primary sources of error in thermocouple measurements?

A1: Several factors can contribute to errors in thermocouple measurements.<sup>[1][2]</sup> These include:

- Noise, Linearity, and Offset Error: While modern 24-bit measurement devices like the **MCC-134** are designed to minimize these, they can still be a factor.<sup>[1][2]</sup>
- Inherent Thermocouple Error: The alloys used in thermocouples have imperfections that vary between batches, leading to inherent inaccuracies.<sup>[1][3]</sup>
- Cold Junction Compensation (CJC) Error: Accurate measurement of the reference junction (cold junction) is critical for determining the absolute temperature of the hot junction.<sup>[1]</sup> The **MCC-134** is designed with three high-resolution thermistors to accurately track the cold junction temperature.<sup>[1][2][3][4][5]</sup>

- Environmental Factors: Temperature gradients across the **MCC-134** board, often caused by the Raspberry Pi's processor or other heat sources, can introduce errors.[\[1\]](#)[\[3\]](#)[\[6\]](#)

Q2: What are the key features of the **MCC-134** for accurate temperature measurement?

A2: The **MCC-134** is a 4-channel thermocouple measurement HAT designed for the Raspberry Pi with several features to ensure accuracy:[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- 24-bit A/D Converter: Provides high-resolution measurements.[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Isolated Inputs: Thermocouple inputs are electrically isolated from the Raspberry Pi to minimize noise and protect against harsh electrical environments.[\[4\]](#)[\[5\]](#)
- Multiple Thermocouple Type Support: Software-selectable support for various thermocouple types (J, K, R, S, T, N, E, and B).[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Advanced Cold Junction Compensation: Utilizes three high-resolution thermistors to accurately measure the cold junction temperature, even with fluctuating environmental conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Open-Thermocouple Detection: Can detect and report broken or disconnected thermocouples.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[11\]](#)

Q3: How can I minimize measurement errors when using the **MCC-134**?

A3: To achieve the most accurate readings, it is recommended to follow these best practices:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)

- Reduce Raspberry Pi Processor Load: High processor load can significantly increase the temperature of the Raspberry Pi, affecting the **MCC-134**'s measurements.[\[1\]](#)[\[3\]](#)[\[6\]](#) For example, running a program that fully loads all four cores can raise the processor's temperature above 70°C, while a single-core load may result in a temperature approximately 20°C cooler.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Minimize Environmental Temperature Variations: Position the **MCC-134** away from fluctuating heat or cooling sources.[\[1\]](#)[\[3\]](#)[\[6\]](#)

- Provide Steady Airflow: Using a fan can help dissipate heat and reduce measurement errors.  
[1][3][6]
- Optimize Stacking Configuration: When using multiple DAQ HATs, place the **MCC-134** farthest from the Raspberry Pi to minimize heat exposure.[2][3][6][10]

## Troubleshooting Guide

Problem 1: My temperature readings are noisy or unstable.

This issue can be caused by electrical noise from the surrounding environment.

Troubleshooting Steps:

- Check for Ground Loops: Ground loops can occur if there are multiple ground connections in your circuit, leading to noise.[13] Ensure your setup has only one ground point, preferably at the sensor.[13][14]
- Use Shielded Thermocouple Wire: Shielded wires help protect the low-level thermocouple signal from electromagnetic interference (EMI) and radio frequency interference (RFI).[15] The shield should be connected to ground at the measurement instrument end, not at the thermocouple end.[14]
- Twist the Thermocouple Wires: Twisting the positive and negative thermocouple wires together can help cancel out magnetically induced noise.[13][14]
- Isolate from Noise Sources: Keep thermocouple wires away from power lines, motors, and other sources of electrical noise.[16]

Problem 2: I'm seeing a "Common Mode Error" (Error -7777).

A common-mode error indicates that the voltage on the thermocouple leads relative to the instrument's ground is outside the acceptable range.[17]

Troubleshooting Steps:

- Ensure Proper Grounding: For ungrounded thermocouples, a static charge can build up on the leads.[18] Consider grounding the negative thermocouple lead through a 10 kΩ to 100

kΩ resistor to the Raspberry Pi's ground to dissipate this charge.[18]

- Check for Grounded Thermocouples: If your thermocouple is grounded to a conductive surface, this can create a ground loop if the surface is also grounded elsewhere.[17][19] Using electrically insulated thermocouples is recommended to avoid this.[4][6]
- Investigate Environmental Factors: The error may appear intermittently if nearby equipment is turning on and off, causing changes in the electrical environment.[17]

Problem 3: The reported temperature is consistently inaccurate.

Consistent inaccuracies can stem from issues with the thermocouple itself, its connection, or the measurement setup.

Troubleshooting Steps:

- Verify Thermocouple Type: Ensure the correct thermocouple type is selected in the software for each channel.[5][7]
- Inspect Connections: A poor connection at the screw terminals or the use of extension wires not made of the correct thermocouple material can introduce errors.[20] Whenever possible, connect the thermocouple wires directly to the **MCC-134**'s screw terminals.[20]
- Allow for Warm-up Time: The **MCC-134** requires a recommended 15-minute warm-up period to achieve its specified accuracy.[4]
- Consider Inherent Thermocouple Error: Standard thermocouples have an inherent error margin. For higher accuracy, consider using Special Limits of Error (SLE) thermocouples.[1][3]

## Data Presentation

Table 1: Typical Inherent Error of Standard Thermocouples

Thermocouple Type	Standard Error
K and J	up to $\pm 2.2$ °C
T	up to $\pm 1.0$ °C

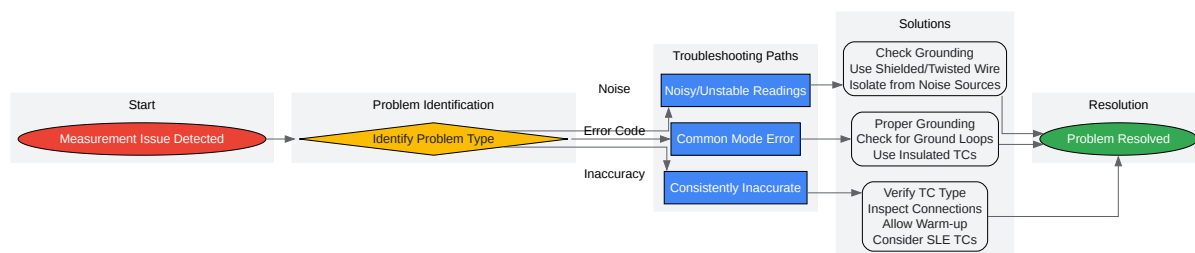
Note: Special Limits of Error (SLE) thermocouples can reduce these errors by a factor of 2.[\[1\]](#)  
[\[3\]](#)

## Experimental Protocols

### Protocol 1: Establishing a Stable Measurement Environment

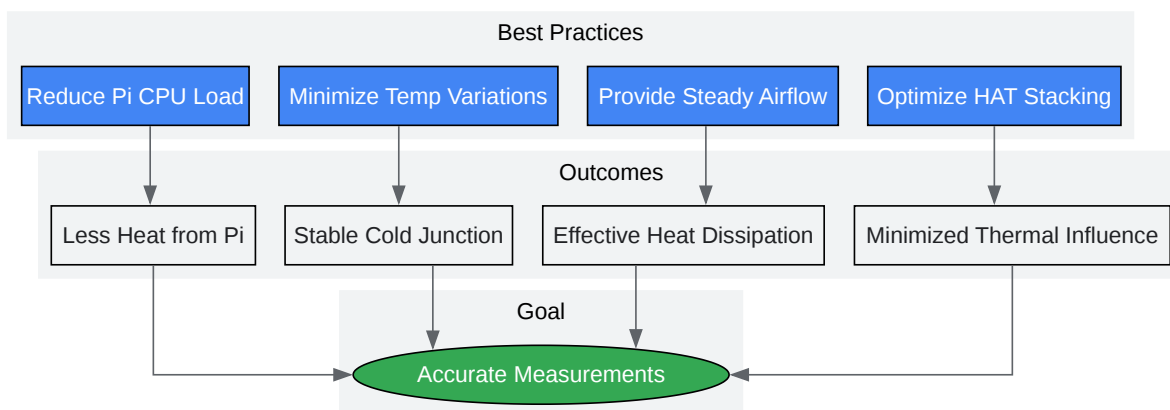
- Physical Placement: Position the Raspberry Pi and **MCC-134** setup in a location with a stable ambient temperature, away from direct sunlight, drafts, and equipment that cycles on and off (e.g., refrigerators, air conditioners).[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Hardware Stacking: If using a stack of HATs, ensure the **MCC-134** is the furthest board from the Raspberry Pi to minimize thermal influence.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)
- Active Cooling: Implement a small fan to provide consistent airflow over the Raspberry Pi and **MCC-134** to help dissipate heat and maintain a stable operating temperature.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Processor Load Management: Monitor the CPU load of the Raspberry Pi. If it is consistently high, optimize your software to reduce the processing demand or consider using a Raspberry Pi with a more powerful processor to handle the workload without excessive heat generation.[\[1\]](#)[\[3\]](#)[\[6\]](#)

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **MCC-134** measurement issues.



[Click to download full resolution via product page](#)

Caption: Best practices for a stable measurement environment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. TechTip: Measuring Thermocouples with Raspberry Pi® and the MCC 134 – Digilent Blog [digilent.com]
- 2. community.element14.com [community.element14.com]
- 3. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark [rs-online.com]
- 4. files.digilent.com [files.digilent.com]
- 5. testequity.com [testequity.com]
- 6. idm-instrumentos.es [idm-instrumentos.es]
- 7. MCC 134 -DAQ-HAT MCC - 4 Thermocouple inputs for Raspberry Pi® [acquisys.fr]
- 8. MCC 134: Thermocouple Measurement DAQ HAT for Raspberry Pi® - Digilent [digilent.com]
- 9. Access to this page has been denied. [mouser.com]
- 10. Hardware Overview — MCC DAQ HAT Library 1.5.0 documentation [mccdaq.github.io]
- 11. elexp.com [elexp.com]
- 12. digikey.com [digikey.com]
- 13. NOISE REDUCTION TIPS FOR THERMOCOUPLE MEASUREMENTS - News [geocorpinc.com]
- 14. Grounding and shielding considerations for sensors [sensorland.com]
- 15. forum.digilent.com [forum.digilent.com]
- 16. forum.digilent.com [forum.digilent.com]
- 17. forum.digilent.com [forum.digilent.com]

- 18. Reasons to Ground Thermocouples When Measuring in Differential Mode - NI [knowledge.ni.com]
- 19. forum.digilent.com [forum.digilent.com]
- 20. forum.digilent.com [forum.digilent.com]
- To cite this document: BenchChem. [Best practices for accurate thermocouple measurements with MCC-134]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676261#best-practices-for-accurate-thermocouple-measurements-with-mcc-134]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)